

Comparative Guide to the Biological Activity of 1-(4-Bromophenyl) Amine Analogs

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)but-3-en-1-amine

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Introduction: Navigating the Landscape of Bromophenyl Amine Analogs

For researchers and drug development professionals, the exploration of novel chemical scaffolds with therapeutic potential is a constant endeavor. The 1-(4-bromophenyl) moiety is a privileged structural motif in medicinal chemistry, frequently incorporated into molecules to enhance binding affinity and modulate pharmacokinetic properties. While the specific compound, **1-(4-bromophenyl)but-3-en-1-amine**, remains largely uncharacterized in the scientific literature, a wealth of data exists for its structural analogs. This guide provides a comprehensive comparison of the biological activities of various classes of compounds containing the 4-bromophenyl group, offering insights into their therapeutic potential and the experimental methodologies used for their evaluation. By examining the structure-activity relationships across these diverse molecular architectures, we can extrapolate potential applications and guide future research in this promising chemical space.

Comparative Analysis of Biological Activities

The presence of the 4-bromophenyl group in conjunction with a nitrogen-containing scaffold gives rise to a wide spectrum of biological activities. Below, we compare the performance of several key classes of these analogs, supported by experimental data.

Antimicrobial Activity

Several studies have highlighted the potential of bromophenyl derivatives as antimicrobial agents. The primary mechanism often involves the disruption of bacterial cell wall synthesis or the inhibition of essential enzymes.

A notable example is the evaluation of N-{4-[(4-bromophenyl)sulfonyl]benzoyl}-L-valine derivatives. The antimicrobial efficacy of these compounds was assessed against a panel of bacterial and fungal strains, with the Minimum Inhibitory Concentration (MIC) being a key performance indicator.

Table 1: Comparative Antimicrobial Activity of N-{4-[(4-Bromophenyl)sulfonyl]benzoyl}-L-valine Derivatives

Compound ID	R Group	MIC (µg/mL) vs. <i>S. aureus</i>	MIC (µg/mL) vs. <i>E. faecium</i>
5	-OH	>500	250
6	(oxazolone ring)	250	125
7a	-CH(CH ₃) ₂	>500	>500
7b	-C ₆ H ₅	>500	500

Data extracted from a study on novel L-valine-derived analogs with a 4-[(4-bromophenyl)sulfonyl]phenyl fragment.[\[1\]](#)

The data clearly indicates that the 4H-1,3-oxazol-5-one derivative (6) exhibits the most promising antimicrobial activity, particularly against *Enterococcus faecium*.[\[1\]](#) This suggests that the constrained ring structure of the oxazolone may be a key determinant for antimicrobial action.[\[1\]](#)

Anticancer Activity

The 4-bromophenyl moiety has also been incorporated into compounds designed as anticancer agents. These molecules often exert their effects through the inhibition of critical cellular processes like cell division.

A series of 5-(3-Bromophenyl)-N-aryl-4H-1,2,4-triazol-3-amine analogs were synthesized and evaluated for their anticancer activity against a panel of 58 cancer cell lines at a 10^{-5} M concentration. The percentage growth inhibition (PGI) serves as a metric for their cytostatic or cytotoxic effects.

Table 2: Anticancer Activity of 5-(3-Bromophenyl)-N-aryl-4H-1,2,4-triazol-3-amine Analogs against Selected Cancer Cell Lines

Compound ID	Most Sensitive Cell Line	Percent Growth Inhibition (PGI)
4e	SNB-75 (CNS Cancer)	41.25%
4i	SNB-75 (CNS Cancer)	38.94%
4i	UO-31 (Renal Cancer)	30.14%
4i	CCRF-CEM (Leukemia)	26.92%
4i	EKVX (Non-Small Cell Lung Cancer)	26.61%
4i	OVCAR-5 (Ovarian Cancer)	23.12%

Data from the evaluation of 5-(3-Bromophenyl)-N-aryl-4H-1,2,4-triazol-3-amine analogs at a 10^{-5} M concentration.[2]

Compound 4e demonstrated the highest sensitivity against the CNS cancer cell line SNB-75.[2] Compound 4i also showed broad-spectrum activity against several cancer cell lines.[2] Molecular docking studies suggest that these compounds may inhibit tubulin polymerization, a validated target for many anticancer drugs.[2]

Enzyme Inhibition

The 4-bromophenyl scaffold is a common feature in various enzyme inhibitors, targeting kinases, cholinesterases, and monoamine oxidases.

Bruton's Tyrosine Kinase (BTK) Inhibition:

A series of novel irreversible BTK inhibitors with a 1H-pyrazolo[3,4-d]pyrimidin-4-amine scaffold were designed and synthesized. Several of these compounds, containing a 4-bromophenyl group, exhibited potent inhibitory activity against BTK, a key enzyme in the B cell antigen receptor (BCR) signaling pathway.[3] For instance, compound 6b from this series showed an impressive IC50 value of 1.2 nM against BTK.[3]

Cholinesterase Inhibition:

Thiazole derivatives containing a 4-bromophenyl group have been investigated as inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), enzymes implicated in Alzheimer's disease.[4] The inhibitory activity is highly dependent on the overall molecular structure, with some compounds showing selective inhibition for one enzyme over the other.[4]

Monoamine Oxidase B (MAO-B) Inhibition:

A series of 1-(4-nitrophenyl)-3-arylprop-2-en-1-one derivatives, where the aryl group can be a 4-bromophenyl ring, were identified as selective nanomolar inhibitors of MAO-B.[5] This enzyme is a target for the treatment of neurodegenerative diseases like Parkinson's disease. The selectivity for MAO-B over MAO-A is attributed to differences in the shape and size of the catalytic sites of the two isoforms.[5]

Experimental Methodologies: A Guide to Best Practices

The biological evaluation of these 1-(4-bromophenyl) amine analogs relies on a suite of well-established experimental protocols. As a Senior Application Scientist, it is crucial to not only perform these assays but also to understand the underlying principles and the rationale for their selection.

Antimicrobial Susceptibility Testing: Agar Well Diffusion Method

This method provides a qualitative to semi-quantitative assessment of the antimicrobial activity of a compound.

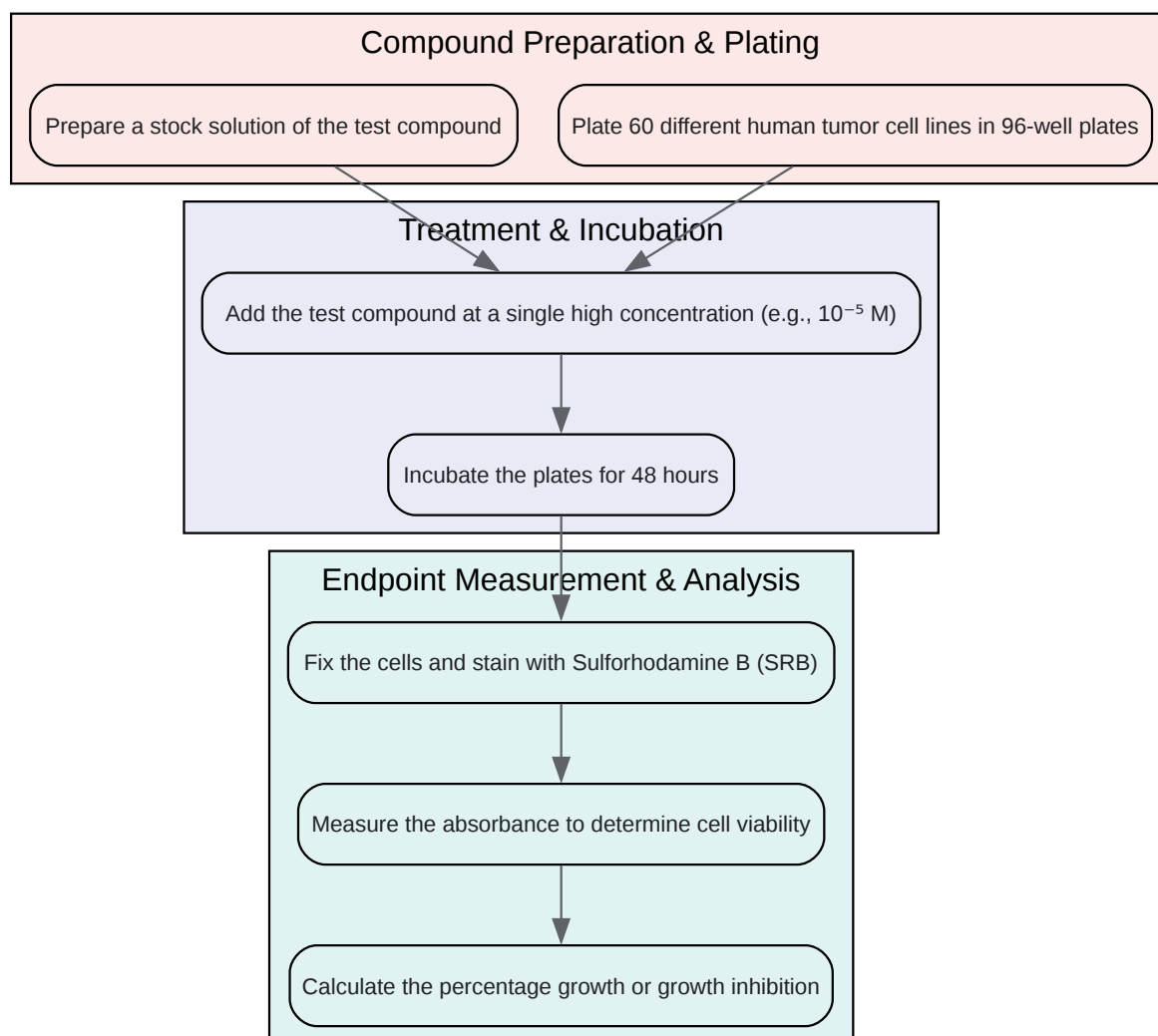
Caption: Workflow for the Agar Well Diffusion Assay.

Causality Behind Experimental Choices:

- **Standardized Inoculum:** Ensures reproducibility by starting with a consistent number of bacterial cells.
- **Uniform Wells:** Critical for accurate comparison, as the diffusion of the compound is directly related to the well size.
- **Controls:** A positive control (known antibiotic) validates the assay's sensitivity, while a negative control (solvent) ensures that the solvent has no intrinsic antimicrobial activity.

In Vitro Anticancer Screening: NCI-60 Human Tumor Cell Line Screen

The National Cancer Institute's (NCI) 60-cell line screen is a powerful tool for identifying and characterizing novel anticancer agents.



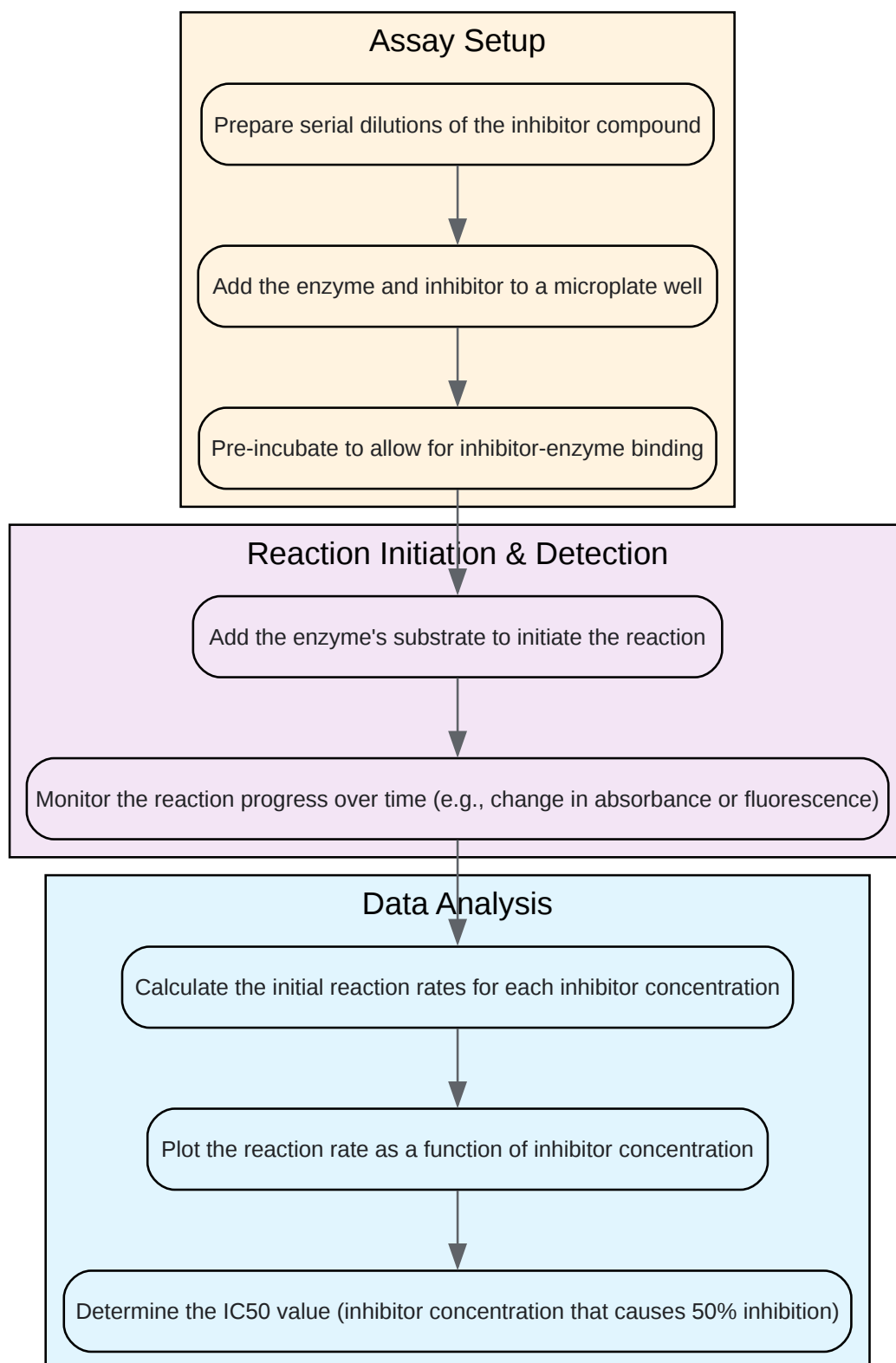
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Caption: High-level workflow of the NCI-60 single-dose screen.

Trustworthiness of the Protocol: The NCI-60 screen is a self-validating system due to its high-throughput nature and the use of a diverse panel of cell lines. A compound showing a consistent pattern of activity across multiple cell lines from the same tissue of origin provides a higher degree of confidence in its biological effect.

Enzyme Inhibition Assay: A General Workflow

The determination of a compound's inhibitory effect on a specific enzyme typically follows a standardized procedure.



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- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. mdpi.com](https://mdpi.com) [mdpi.com]
- [3. Discovery of orally available 1*H*-pyrazolo \[3, 4-*d*\] pyrimidin-4-amine derivative as a novel BTK inhibitor - Arabian Journal of Chemistry](#) [arabjchem.org]
- [4. The structure–activity relationship and computational studies of 1,3-thiazole derivatives as cholinesterase inhibitors with anti-inflammatory activity](#) [comptes-rendus.academie-sciences.fr]
- [5. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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